

Technical Data Summary: Methyl 3-chloro-4-methylthiophene-2-carboxylate

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Compound of Interest

Compound Name:	Methyl 3-chloro-4-methylthiophene-2-carboxylate
Cat. No.:	B066615

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For Researchers, Scientists, and Drug Development Professionals

This document provides the molecular weight and other key physicochemical properties of **Methyl 3-chloro-4-methylthiophene-2-carboxylate**, a compound of interest in chemical research and development.

Physicochemical Properties

A summary of the key quantitative data for **Methyl 3-chloro-4-methylthiophene-2-carboxylate** is presented in the table below for straightforward reference.

Property	Value
Molecular Formula	C ₇ H ₇ ClO ₂ S ^[1]
Molecular Weight	190.65 g/mol ^{[1][2]}
CAS Number	175137-11-8 ^[1]
Melting Point	75-77°C ^[2]
Storage Condition	Keep in dark place, Sealed in dry, Room Temperature ^[2]

Chemical Structure

The logical relationship of the atoms within **Methyl 3-chloro-4-methylthiophene-2-carboxylate** is represented by its chemical structure.

Caption: 2D structure of **Methyl 3-chloro-4-methylthiophene-2-carboxylate**.

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References

- 1. METHYL 3-CHLORO-4-METHYLTHIOPHENE-2-CARBOXYLATE | 175137-11-8 [chemicalbook.com]
- 2. chembk.com [chembk.com]
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